

Foreword: The Structural Significance of Spirocyclic Scaffolds

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Compound of Interest

Compound Name: 2,6-Diazaspiro[3.4]octan-7-one

CAS No.: 1211515-65-9

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In the landscape of modern drug discovery, the pursuit of novel chemical matter with three-dimensional complexity is paramount for accessing new biological targets and improving physicochemical properties. **2,6-Diazaspiro[3.4]octan-7-one** represents a privileged scaffold, merging the strained azetidine ring with a functionalized γ -lactam in a rigid spirocyclic framework. This unique topology has made its derivatives potent agents in medicinal chemistry, including as sigma-1 receptor antagonists.^[1] Given its importance, robust analytical methods for structural confirmation and quality assessment are essential. Infrared (IR) spectroscopy serves as a rapid, non-destructive, and highly informative technique for verifying the core functional groups of this molecule, making it an indispensable tool in both synthesis and quality control workflows. This guide provides a detailed exploration of the theoretical and practical aspects of applying IR spectroscopy to the analysis of **2,6-Diazaspiro[3.4]octan-7-one**.

Molecular Architecture and Principal Vibrational Modes

The structure of **2,6-Diazaspiro[3.4]octan-7-one** features a quaternary carbon atom shared by two rings: a four-membered azetidine ring and a five-membered pyrrolidinone (γ -lactam) ring. This architecture dictates the molecule's unique spectroscopic signature.

The primary functional groups that give rise to characteristic absorption bands in the infrared spectrum are:

- Secondary Amine (Azetidine Ring): The N-H bond in the strained four-membered ring.
- Secondary Amide (γ -Lactam Ring): The N-H and C=O bonds within the five-membered ring.
- Aliphatic C-H Bonds: The methylene (CH_2) groups comprising the hydrocarbon backbone.

Infrared spectroscopy functions on the principle that molecular bonds vibrate at specific, quantized frequencies. When the frequency of incident infrared radiation matches the natural vibrational frequency of a bond, the molecule absorbs the radiation, resulting in a detectable signal. The position, intensity, and shape of these absorption bands provide a molecular fingerprint.

Caption: Molecular structure of **2,6-Diazaspiro[3.4]octan-7-one** with key functional groups highlighted.

Predictive Analysis of the Infrared Spectrum

A thorough understanding of group frequencies allows for a detailed prediction of the IR spectrum of **2,6-Diazaspiro[3.4]octan-7-one**. The spectrum can be logically divided into distinct regions.

N-H and C-H Stretching Region ($3500 - 2800 \text{ cm}^{-1}$)

- N-H Stretching: This molecule contains two different secondary amine/amide functionalities, which are expected to give rise to distinct N-H stretching vibrations.
 - Secondary Amine (Azetidine): A single, relatively sharp and weak absorption is characteristic of secondary amines, typically appearing in the $3350\text{-}3310 \text{ cm}^{-1}$ range.^[2]
 - Secondary Amide (Lactam): The N-H stretch of the lactam is expected between 3170 and 3500 cm^{-1} .^{[3][4]} In solid-state samples, hydrogen bonding often causes this peak to be broader and at a lower frequency compared to the free amine N-H stretch.
- C-H Stretching: The aliphatic CH_2 groups of the rings will produce multiple sharp to medium intensity bands in the $2960\text{-}2800 \text{ cm}^{-1}$ region, corresponding to their symmetric and

asymmetric stretching modes.[5]

The Carbonyl (C=O) Stretching Region (1800 - 1650 cm^{-1})

- **Amide I Band:** The most intense and diagnostically significant peak in the spectrum is the carbonyl (C=O) stretch of the lactam, referred to as the Amide I band.[4] For a five-membered γ -lactam, ring strain shifts this absorption to a higher frequency compared to an acyclic secondary amide (typically $\sim 1650 \text{ cm}^{-1}$). Therefore, a strong, sharp band is predicted in the range of 1715 - 1685 cm^{-1} . [3] The precise position is a sensitive indicator of the local chemical environment and molecular strain.

The Fingerprint Region ($< 1600 \text{ cm}^{-1}$)

This region contains a wealth of complex vibrations, including bending and stretching modes that are unique to the overall molecular structure.

- **Amide II Band (N-H Bending):** Secondary amides display a characteristic "Amide II" band, which is a mix of N-H in-plane bending and C-N stretching vibrations. This band is expected to appear between 1560 - 1500 cm^{-1} . [3][4]
- **CH₂ Bending (Scissoring):** The scissoring vibration of the methylene groups will produce a distinct absorption around 1500 - 1440 cm^{-1} . [5]
- **C-N Stretching:** The stretching vibrations of the carbon-nitrogen single bonds are expected in the 1250-1020 cm^{-1} range for the aliphatic amine component and can contribute to the complex pattern in the fingerprint region. [2]
- **N-H Wagging:** Out-of-plane bending of the N-H bond in the secondary amine can give rise to a broad, strong band in the 910-665 cm^{-1} region. [2]

Summary of Predicted IR Absorption Bands

Wavenumber Range (cm ⁻¹)	Vibrational Mode	Functional Group	Expected Intensity
3350 - 3310	N-H Stretch	Secondary Amine	Weak to Medium
3300 - 3170	N-H Stretch	Secondary Amide (Lactam)	Medium, Broad
2960 - 2800	C-H Asymmetric & Symmetric Stretch	Aliphatic CH ₂	Medium to Strong
1715 - 1685	C=O Stretch (Amide I)	γ-Lactam	Very Strong, Sharp
1560 - 1500	N-H Bend / C-N Stretch (Amide II)	Secondary Amide (Lactam)	Medium to Strong
1500 - 1440	CH ₂ Bending (Scissoring)	Aliphatic CH ₂	Medium
1250 - 1020	C-N Stretch	Amine & Amide	Medium
910 - 665	N-H Wag	Secondary Amine	Strong, Broad

Experimental Protocol: Acquiring a High-Fidelity Spectrum

The following protocol outlines a robust method for obtaining a high-quality FTIR spectrum of **2,6-Diazaspiro[3.4]octan-7-one**, which exists as a solid.[6]

Rationale for Method Selection

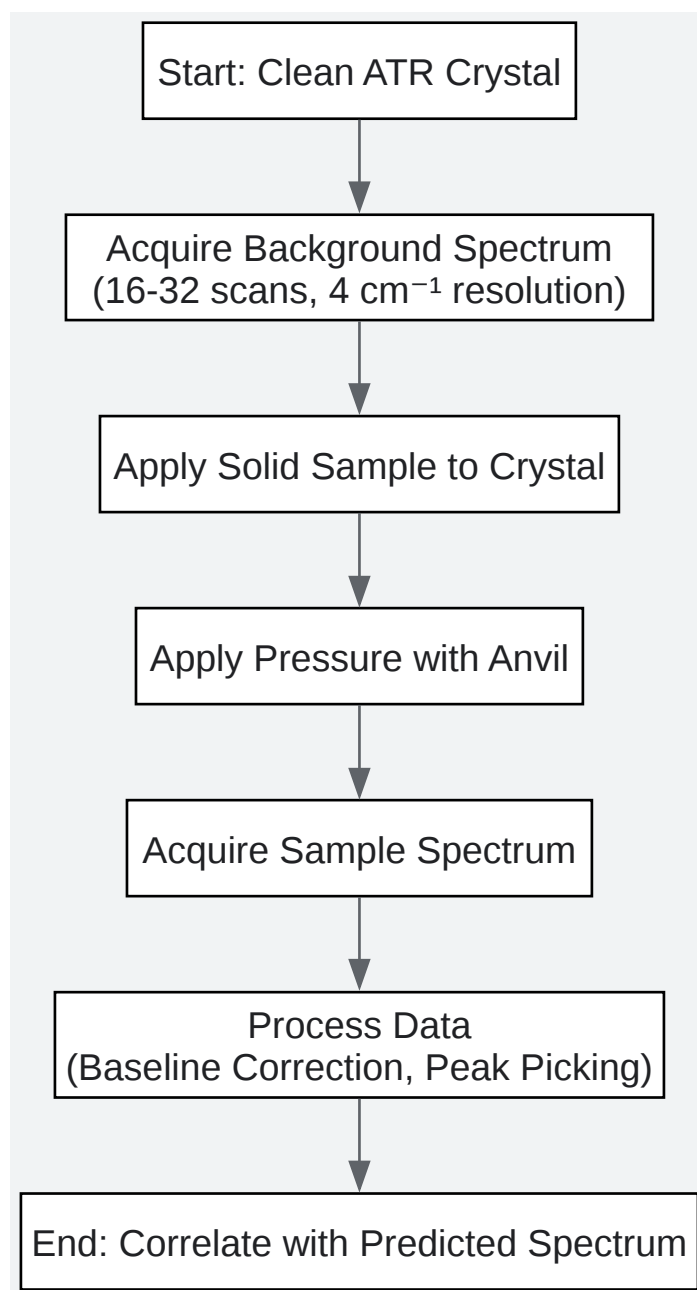
For solid samples, Attenuated Total Reflectance (ATR) is the preferred technique. It requires minimal sample preparation, is non-destructive, and provides excellent sample-to-sample reproducibility. The alternative, preparing a KBr pellet, is more labor-intensive and can be affected by moisture, which introduces a broad O-H absorption that can obscure the N-H stretching region.[7]

Step-by-Step ATR-FTIR Protocol

- Instrument Preparation:

- Ensure the FTIR spectrometer is powered on and has reached thermal equilibrium.
- Verify that the sample compartment is clean and dry. Purging with dry nitrogen or air is recommended to minimize atmospheric water and CO₂ interference.
- ATR Crystal Cleaning:
 - Thoroughly clean the surface of the ATR crystal (typically diamond or germanium) using a suitable solvent (e.g., isopropanol) and a lint-free wipe.
 - Allow the solvent to fully evaporate.
- Background Spectrum Acquisition:
 - With the clean, empty ATR anvil in place, collect a background spectrum. This scan measures the ambient environment (atmosphere, instrument optics) and is automatically subtracted from the sample spectrum.
 - Typical Parameters:
 - Spectral Range: 4000 - 400 cm⁻¹
 - Resolution: 4 cm⁻¹
 - Number of Scans: 16-32 (to ensure a good signal-to-noise ratio)
- Sample Application:
 - Place a small amount (a few milligrams) of the solid **2,6-Diazaspiro[3.4]octan-7-one** powder onto the center of the ATR crystal.
 - Lower the press arm and apply consistent pressure to ensure intimate contact between the sample and the crystal surface. This is critical for achieving a strong, high-quality spectrum.
- Sample Spectrum Acquisition:
 - Using the same parameters as the background scan, collect the sample spectrum.

- The instrument's software will automatically perform the background subtraction.
- Data Processing and Analysis:
 - Perform a baseline correction on the resulting spectrum if necessary to ensure all peaks originate from a flat baseline.
 - Use the software's peak-picking tool to identify the precise wavenumbers of the key absorption bands.
 - Compare the experimental spectrum to the predicted values in the table above to confirm the presence of the key functional groups and thus the molecular identity.



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Caption: Experimental workflow for ATR-FTIR analysis of **2,6-Diazaspiro[3.4]octan-7-one**.

Spectrum Interpretation and Validation

A valid spectrum of **2,6-Diazaspiro[3.4]octan-7-one** serves as a self-validating system for its structural integrity.

- **Primary Confirmation:** The presence of a very strong, sharp peak around 1700 cm^{-1} is the most definitive evidence for the γ -lactam carbonyl. Its absence would immediately indicate a failed synthesis or decomposition.
- **Secondary Confirmation:** The observation of two distinct N-H stretching bands in the $3400\text{--}3200\text{ cm}^{-1}$ region confirms the presence of both the amine and amide functionalities.
- **Purity Assessment:** The absence of a very broad band centered around 3400 cm^{-1} indicates the sample is free from significant water contamination. The absence of peaks characteristic of common synthesis solvents (e.g., C=O of ethyl acetate at $\sim 1740\text{ cm}^{-1}$, O-H of alcohols) confirms sample purity.

By systematically verifying the presence of these key bands against the established correlation table, a researcher can confidently confirm the identity and qualitative purity of **2,6-Diazaspiro[3.4]octan-7-one**, ensuring the integrity of the material for subsequent use in research and development.

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